

Application Notes and Protocols for CB30900

Stock Solutions in DMSO

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Compound of Interest

Compound Name: CB30900

Cat. No.: B1668665

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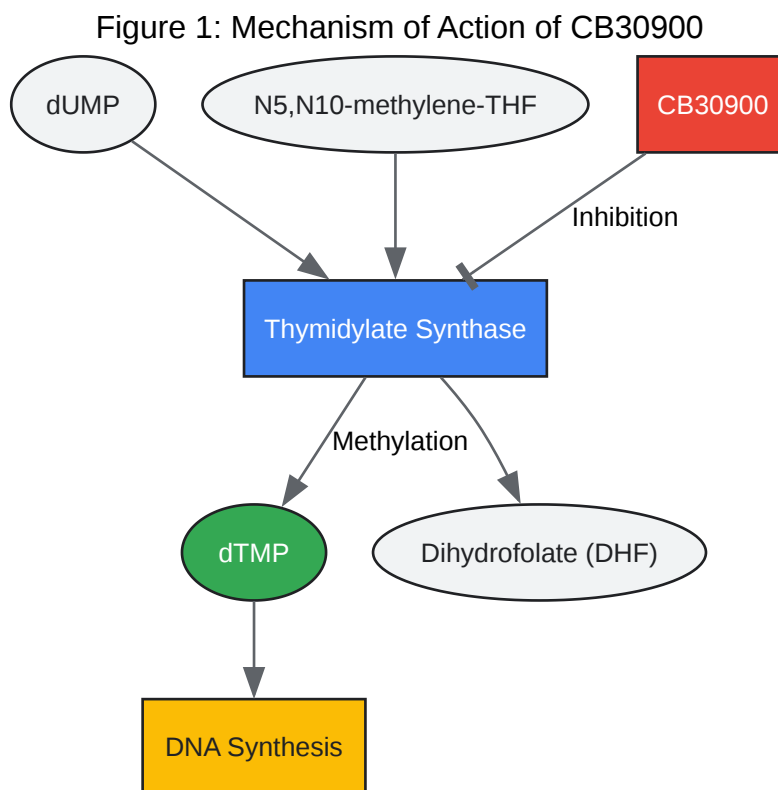
For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols and guidelines for the preparation of **CB30900** stock solutions using dimethyl sulfoxide (DMSO). Adherence to these protocols is crucial for ensuring the accuracy and reproducibility of experimental results.

Introduction to CB30900

CB30900 is a potent inhibitor of thymidylate synthase, a critical enzyme in the de novo synthesis of 2'-deoxythymidine monophosphate (dTMP), an essential precursor for DNA synthesis. By inhibiting this enzyme, **CB30900** disrupts DNA replication and repair, leading to cell cycle arrest and apoptosis in rapidly dividing cells. Its mechanism of action makes it a compound of significant interest in cancer research.

Signaling Pathway of Thymidylate Synthase Inhibition



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Caption: Mechanism of Action of **CB30900**.

Properties of DMSO as a Solvent

Dimethyl sulfoxide (DMSO) is a highly polar aprotic solvent widely used for preparing stock solutions of non-polar compounds for in vitro and in vivo studies. Its ability to dissolve a wide range of substances and its miscibility with water make it an excellent choice for this purpose.

[1][2]

Table 1: Physical and Chemical Properties of DMSO

Property	Value
Molecular Formula	C ₂ H ₆ OS
Molecular Weight	78.13 g/mol
Appearance	Clear, colorless liquid
Density	1.100 g/mL at 25°C
Melting Point	18.5 °C (65.3 °F)
Boiling Point	189 °C (372 °F)
Solubility in Water	Miscible

Solubility and Stock Solution Concentration of CB30900 in DMSO

While a specific, numerically defined solubility limit for **CB30900** in DMSO is not readily available in the public domain, preclinical studies have successfully utilized **CB30900** in animal models, suggesting sufficient solubility for experimental purposes. Based on in vivo studies where doses of up to 100 mg/kg were administered to mice, a working stock solution concentration can be estimated.

Table 2: Recommended **CB30900** Stock Solution Concentrations in DMSO

Application	Recommended Concentration	Notes
In Vitro Cell-Based Assays	10 mM - 50 mM	Higher concentrations may be possible but should be tested for solubility.
In Vivo Studies (from stock)	10 mg/mL - 50 mg/mL	This concentration allows for dilution into a final dosing vehicle.

Experimental Protocols

Preparation of a 10 mM CB30900 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **CB30900** in DMSO, a common starting concentration for in vitro experiments.

Materials:

- **CB30900** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes
- Vortex mixer

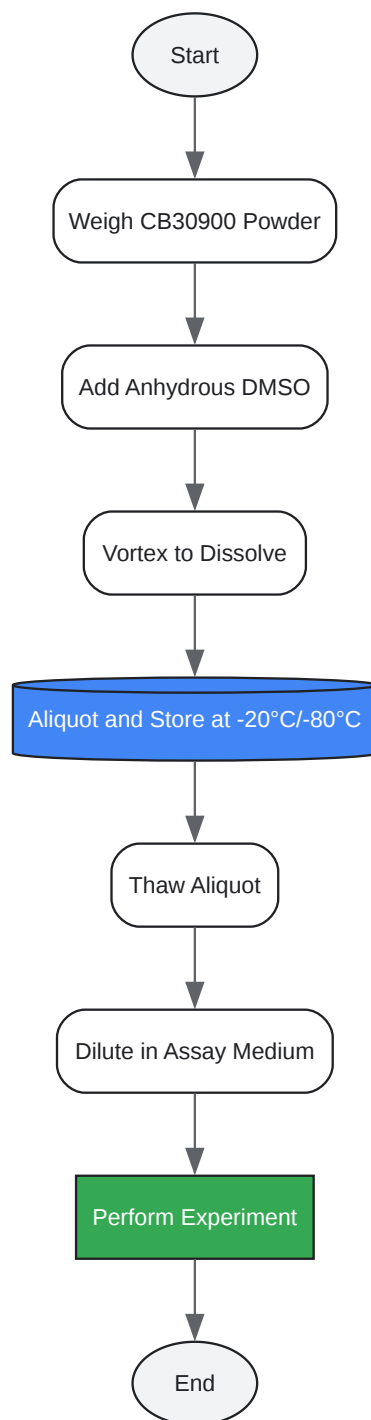
Procedure:

- Determine the required mass of **CB30900**:
 - The molecular weight of **CB30900** is required for this calculation. Please refer to the manufacturer's certificate of analysis for the exact molecular weight. Assuming a molecular weight of approximately 450 g/mol for calculation purposes.
 - $\text{Mass (mg)} = 10 \text{ mmol/L} * 1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * 450 \text{ g/mol} * (1000 \text{ mg} / 1 \text{ g}) = 4.5 \text{ mg}$
- Weighing **CB30900**:
 - Tare a sterile 1.5 mL microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh 4.5 mg of **CB30900** powder into the tared tube.
- Dissolving in DMSO:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **CB30900** powder.

- Cap the tube securely.
- Solubilization:
 - Vortex the tube for 1-2 minutes until the **CB30900** is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary.
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C or -80°C for long-term storage.

Workflow for Stock Solution Preparation and Use

Figure 2: Workflow for CB30900 Stock Solution

[Click to download full resolution via product page](#)Caption: Workflow for **CB30900** Stock Solution.

Application Notes and Best Practices

- **DMSO Quality:** Always use high-purity, anhydrous DMSO to prevent degradation of the compound.
- **Hygroscopic Nature of DMSO:** DMSO is hygroscopic and will readily absorb moisture from the air. This can affect the solubility and stability of the compound. Keep the DMSO container tightly sealed and use fresh aliquots for preparing stock solutions.
- **Final DMSO Concentration in Assays:** The final concentration of DMSO in cell culture media should typically be kept below 0.5% (v/v) to avoid solvent-induced cytotoxicity. However, the tolerance of different cell lines to DMSO can vary, and it is recommended to perform a vehicle control experiment to determine the maximum tolerated concentration.
- **Freeze-Thaw Cycles:** Avoid repeated freeze-thaw cycles of the stock solution, as this can lead to degradation of the compound. Aliquoting into single-use volumes is highly recommended.
- **Stability:** The stability of **CB30900** in DMSO at -20°C or -80°C should be sufficient for several months. However, for long-term studies, it is advisable to periodically check the integrity of the compound.

Safety Precautions

- Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses, when handling **CB30900** and DMSO.
- Handle **CB30900** powder in a chemical fume hood to avoid inhalation.
- DMSO can facilitate the absorption of other chemicals through the skin. Exercise caution when handling DMSO solutions.
- Consult the Safety Data Sheet (SDS) for both **CB30900** and DMSO for detailed safety information.

By following these application notes and protocols, researchers can confidently prepare and utilize **CB30900** stock solutions in DMSO for their scientific investigations.

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References

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- 2. Dimethyl sulfoxide - Wikipedia [en.wikipedia.org]
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